

Preparation of Kushenol N Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Kushenol N*

Cat. No.: *B15586932*

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For research, scientific, and drug development professionals, this document provides a detailed guide for the preparation of a **Kushenol N** stock solution using dimethyl sulfoxide (DMSO). Adherence to this protocol will support the accuracy and reproducibility of experimental results.

Kushenol N, a prenylated flavonoid isolated from the roots of *Sophora flavescens*, has garnered interest in the scientific community for its potential therapeutic properties, including anti-allergic activities.^{[1][2]} Proper preparation of stock solutions is a critical first step in conducting reliable in vitro and in vivo studies. DMSO is a common solvent for dissolving **Kushenol N** and other similar flavonoids for experimental use.^[2]

Quantitative Data Summary

For ease of reference, the key quantitative data for **Kushenol N** are summarized in the table below.

Property	Value	Reference
Molecular Weight	454.51 g/mol	[1]
CAS Number	102490-65-3	[1]
Solubility in DMSO	Up to 40 mg/mL	[1]
Powder Storage	-20°C for up to 3 years	
Solution Storage	-80°C for up to 1 year	[1]

Experimental Protocols

Materials and Equipment

- **Kushenol N** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Water bath or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

While a specific Safety Data Sheet (SDS) for **Kushenol N** was not available, a related compound, Kushenol E, is classified as not a hazardous substance or mixture. However, it is crucial to handle all chemicals with care in a well-ventilated area, wearing appropriate PPE. It is highly recommended to obtain and consult the specific SDS for **Kushenol N** from your supplier before handling.

Protocol for Preparing a 10 mM Kushenol N Stock Solution

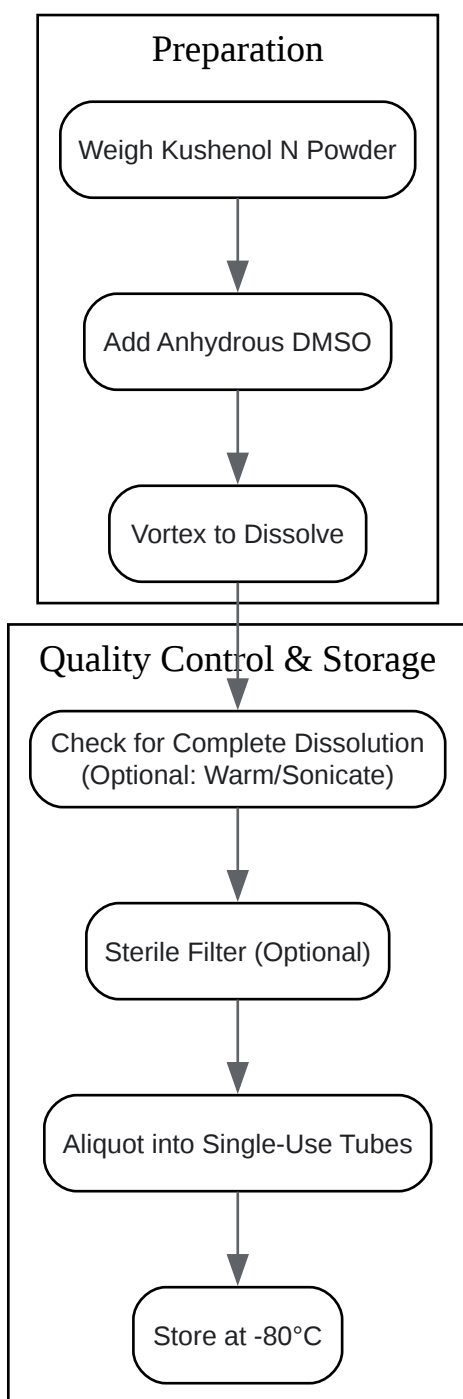
This protocol provides a method for preparing a 10 mM stock solution of **Kushenol N** in DMSO. Calculations can be adjusted to achieve the desired concentration.

- Determine the Required Mass of **Kushenol N**:
 - The molecular weight of **Kushenol N** is 454.51 g/mol .
 - To prepare 1 mL of a 10 mM solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 454.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.5451 \text{ mg}$
 - Weigh out approximately 4.55 mg of **Kushenol N** powder using a calibrated analytical balance.
- Dissolving **Kushenol N** in DMSO:
 - Place the weighed **Kushenol N** powder into a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous, sterile DMSO to the tube.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution (Optional but Recommended):
 - Visually inspect the solution for any undissolved particles.
 - If particulates remain, gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in complete dissolution. For similar flavonoids, ultrasonication may be necessary to reach higher concentrations.
- Sterilization (Optional):

- For cell culture applications, it may be necessary to sterile-filter the stock solution using a 0.22 μm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).[\[1\]](#)

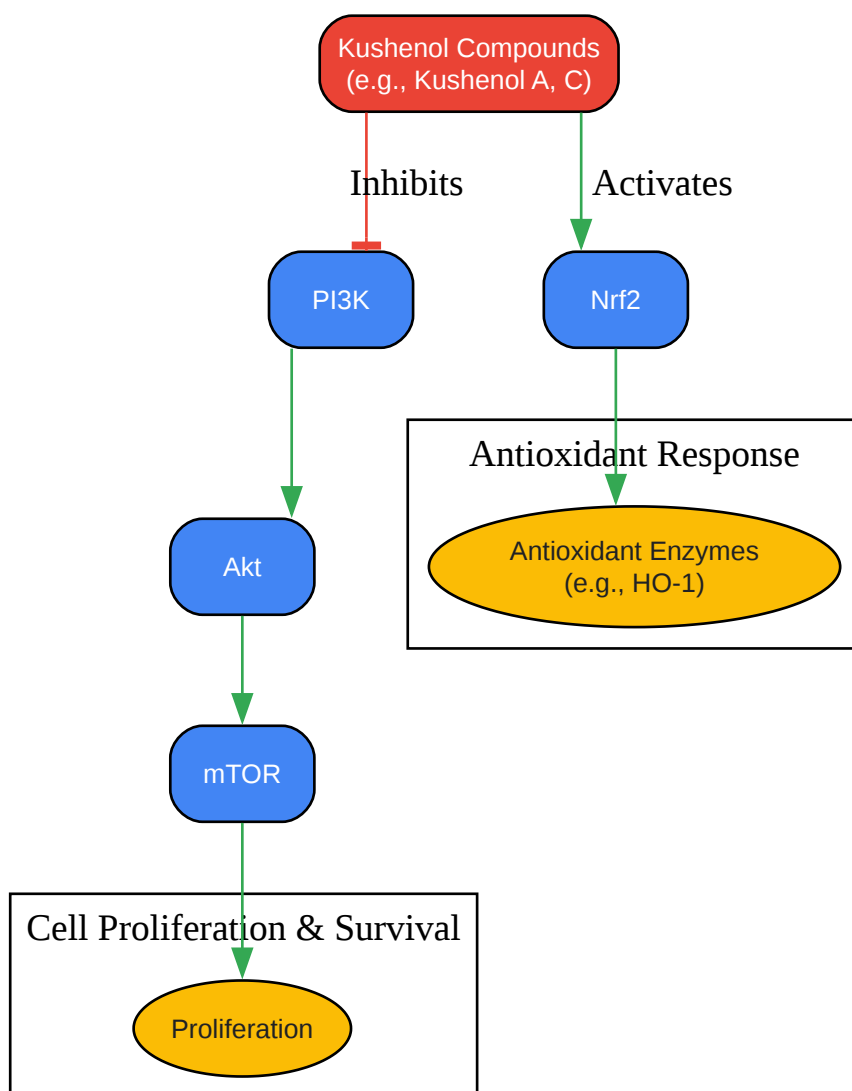
Visualizing Experimental Workflows and Signaling Pathways

Diagrams created using Graphviz (DOT language) are provided below to illustrate the experimental workflow and a potential signaling pathway involving related Kushenol compounds.



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Caption: Workflow for Preparing **Kushenol N** Stock Solution.



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Caption: Potential Signaling Pathways Modulated by Kushenol Compounds.

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References

- 1. Kushenol N | TargetMol [targetmol.com]

- 2. Kushenol N | CAS:102490-65-3 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
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